

"Impact of solvent choice on Disodium 5'-inosinate solubility and stability"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Disodium 5'-inosinate*

Cat. No.: *B8276402*

[Get Quote](#)

Technical Support Center: Disodium 5'-Inosinate (IMP)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the impact of solvent choice on the solubility and stability of Disodium 5'-inosinate (IMP).

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of Disodium 5'-inosinate in common laboratory solvents?

A1: Disodium 5'-inosinate is highly soluble in water but shows limited solubility in organic solvents.^[1] Its solubility in water is temperature-dependent.^[2] It is considered sparingly soluble in ethanol and practically insoluble in ether.^{[2][3][4]}

Solubility Data Summary

Solvent	Temperature	Reported Solubility	Citations
Water	20°C	~13 g / 100 mL	[2][5]
Water	25°C	~7.8 g / 100 mL (78 mg/mL)	[2][6]
Water	Not Specified	Up to 250 mg/mL (may require sonication)	[2][7]
Ethanol	Not Specified	Sparingly Soluble	[2][3][4]
Ether	Not Specified	Practically Insoluble	[2][3][4]
DMSO	Not Specified	Insoluble or Slightly Soluble	[6][7]

Q2: What factors influence the solubility of Disodium 5'-inosinate in aqueous solutions?

A2: Several factors can significantly impact the solubility of Disodium 5'-inosinate:

- Temperature: Solubility in water increases with temperature.[2] Gently warming the solution to 30-40°C can aid dissolution.[2]
- pH: The optimal pH range for solubility is between 7.0 and 8.5.[2][3][8] Deviations outside this range can cause a significant decrease in solubility.[2]
- Purity and Hydration State: Disodium 5'-inosinate typically exists as a hydrate, containing approximately 7.5 molecules of water.[2][4] Variations in purity or the hydration state between different batches can affect how well it dissolves.[2]
- Common Ion Effect: The presence of other salts containing sodium ions in the solution can reduce the solubility of Disodium 5'-inosinate.[2]

Q3: How stable is Disodium 5'-inosinate in solution?

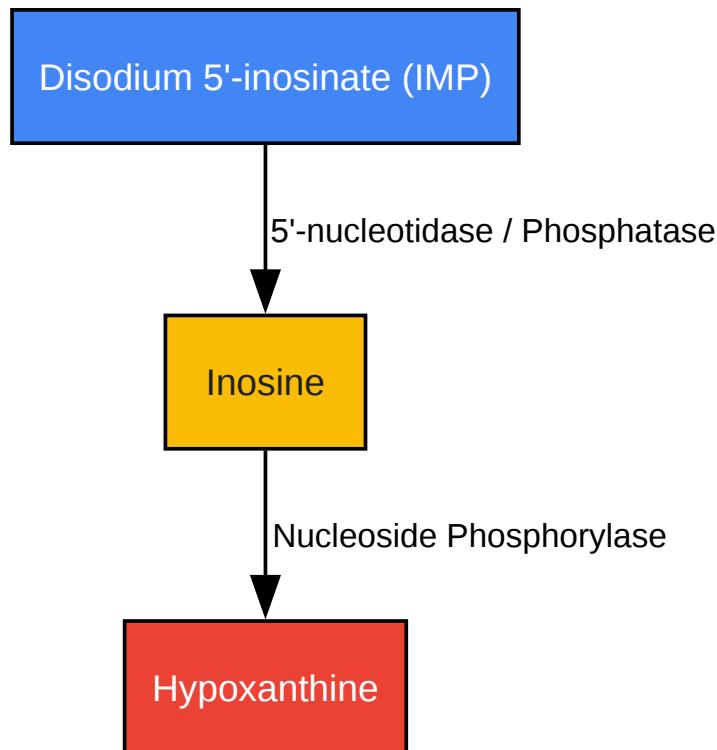
A3: Disodium 5'-inosinate is generally stable under typical food processing conditions, such as heating at 100°C for one hour in a neutral pH range (4-7).[8] However, it is susceptible to

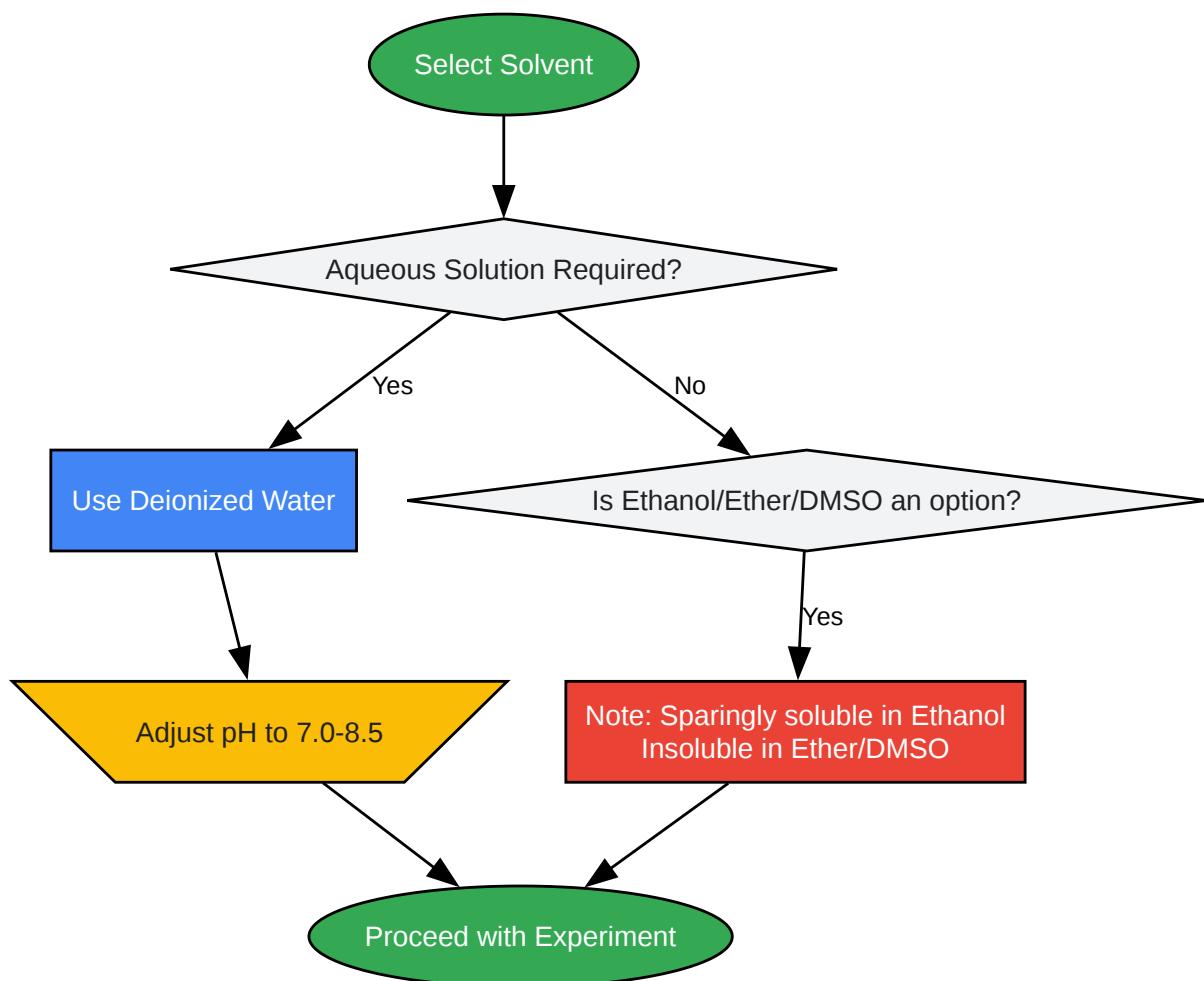
degradation under certain conditions:

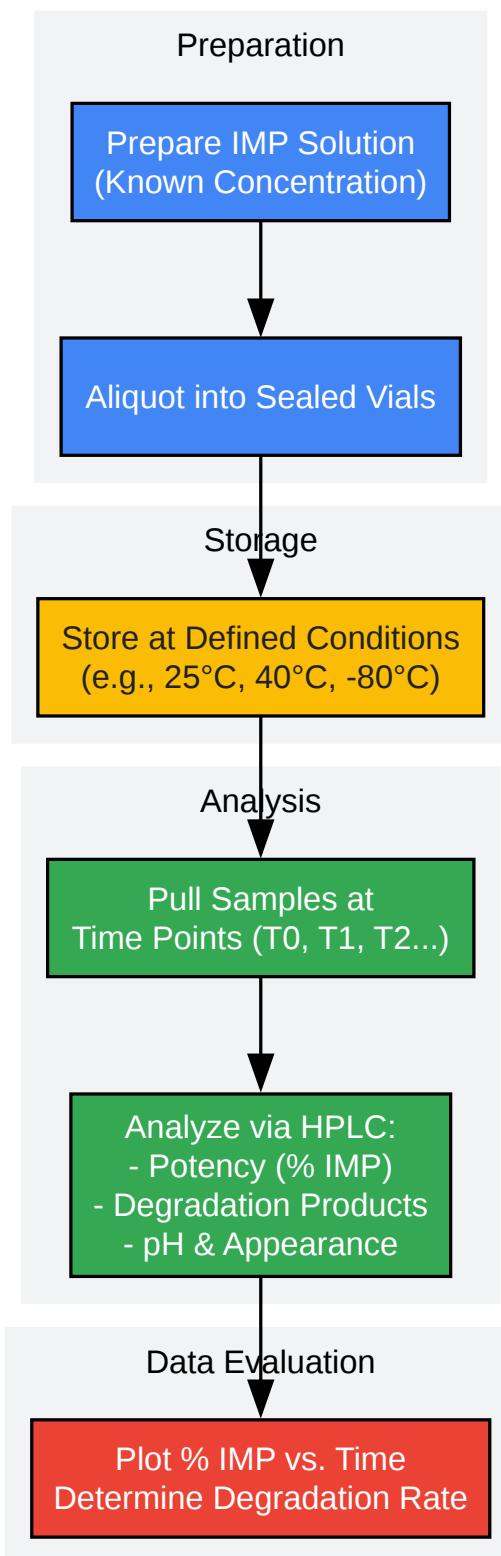
- Acidic Conditions: It can easily decompose when heated in an acidic solution, leading to a loss of its characteristic flavor-enhancing properties.[9]
- Enzymatic Degradation: Phosphatases can break down the molecule, causing it to lose its function.[9] The degradation pathway often involves conversion to inosine and then to hypoxanthine.[10][11]

Q4: What are the primary degradation products of Disodium 5'-inosinate?

A4: The primary degradation of Disodium 5'-inosinate (IMP) is a dephosphorylation reaction, catalyzed by enzymes like 5'-nucleotidase, which converts it to inosine.[11] Inosine can be further broken down into hypoxanthine and ribose-1-phosphate.[10][12]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 4691-65-0: Disodium 5'-inosinate | CymitQuimica [cymitquimica.com]
- 2. benchchem.com [benchchem.com]
- 3. Disodium 5'-inosinate | C10H11N4Na2O8P | CID 135414245 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fao.org [fao.org]
- 5. foodadditives.net [foodadditives.net]
- 6. selleckchem.com [selleckchem.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. chembk.com [chembk.com]
- 9. Disodium 5'-Inosinate (IMP) CAS 4691-65-0 Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
- 10. researchgate.net [researchgate.net]
- 11. Mechanism of Inosine Monophosphate Degradation by Specific Spoilage Organism from Grass Carp in Fish Juice System - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. ["Impact of solvent choice on Disodium 5'-inosinate solubility and stability"]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b8276402#impact-of-solvent-choice-on-disodium-5-inosinate-solubility-and-stability>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com